

# Proper Disposal Procedures for MC 1080-d4 (Calcitriol-d4)

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## Compound of Interest

Compound Name: MC 1080-d4

Cat. No.: B1161044

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This document provides essential safety and logistical information for the proper disposal of **MC 1080-d4**, a deuterated analog of Calcitriol. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these guidelines to minimize risks associated with this potent compound.

## Chemical and Physical Properties

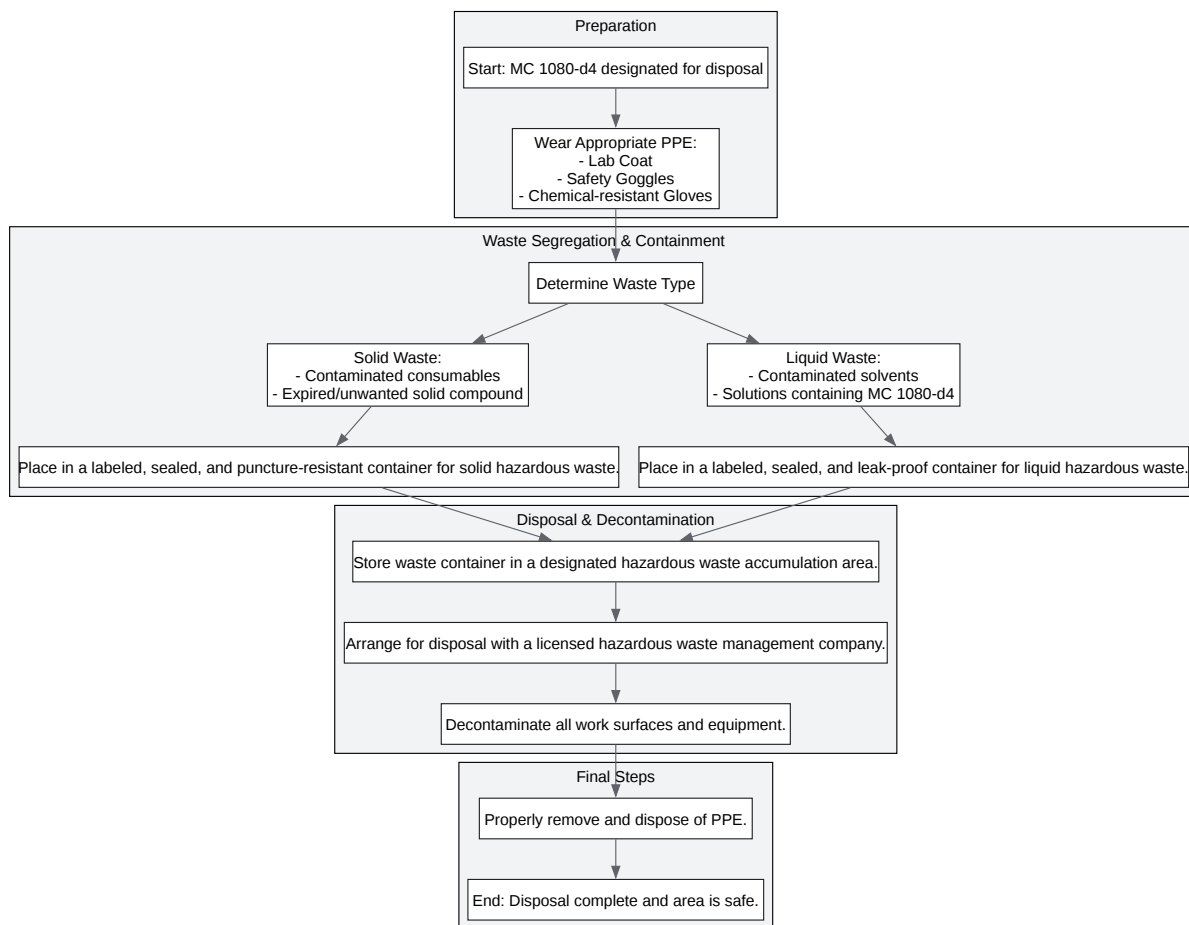
Property	Value	Reference
Chemical Name	Calcitriol-d4	
Synonyms	1 $\alpha$ ,25-Dihydroxyvitamin D3-d4, MC 1080-d4	[1][2]
Molecular Formula	C <sub>27</sub> H <sub>40</sub> D <sub>4</sub> O <sub>3</sub>	
Appearance	White crystalline powder	[1]
Solubility	Soluble in organic solvents, relatively insoluble in water	[2]
Stability	Air and light sensitive. Heat and light accelerate decomposition.	[1]

## Health Hazard Information

**MC 1080-d4** is a highly potent, pharmacologically active material. Exposure to even small amounts may cause physiological effects. It is extremely hazardous in case of ingestion and hazardous in case of skin contact (irritant, permeator), eye contact (irritant), and inhalation.[3] Severe over-exposure can result in death.[3] It may also cause adverse reproductive effects and birth defects.[3]

## Disposal Workflow

The following diagram outlines the decision-making and operational workflow for the proper disposal of **MC 1080-d4**.



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### MC 1080-d4 Disposal Workflow

## Detailed Disposal and Decontamination Protocols

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **MC 1080-d4**.[\[4\]](#)
- In cases of inadequate ventilation or when handling powders, respiratory protection should be worn.[\[4\]](#)

### 2. Waste Segregation and Containment:

- Solid Waste: This includes expired or unwanted solid **MC 1080-d4**, as well as contaminated items such as weighing paper, pipette tips, and vials.
  - Carefully place all solid waste into a designated, puncture-resistant container with a secure lid.
  - The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**MC 1080-d4** (Calcitriol-d4)".
- Liquid Waste: This includes solutions containing **MC 1080-d4** and contaminated solvents.
  - Collect all liquid waste in a designated, leak-proof, and sealable container.
  - The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**MC 1080-d4** (Calcitriol-d4)" and the approximate concentration.
  - DO NOT allow wash water from cleaning equipment to enter drains.[\[1\]](#) Collect all wash water for treatment and disposal as hazardous waste.[\[1\]](#)

### 3. Storage of Hazardous Waste:

- Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated hazardous waste accumulation area.
- Ensure that the storage area is away from incompatible materials, such as oxidizing agents.[\[1\]](#)

#### 4. Disposal Procedures:

- All waste containing **MC 1080-d4** must be disposed of as hazardous waste.[\[1\]](#)
- Disposal must be handled in accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[4\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- Do not attempt to dispose of this material through standard laboratory trash or sewer systems.

#### 5. Spill Management:

- Minor Spills:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, dampen the spilled solid material with water to prevent dusting.[\[1\]](#)
  - Carefully sweep or vacuum the spilled material into a hazardous waste container.[\[4\]](#) If using a vacuum, it must be fitted with a HEPA filter.[\[1\]](#)
  - Clean the spill area thoroughly with a suitable detergent or solvent and collect the cleaning materials as hazardous waste.[\[4\]](#)
- Major Spills:
  - Evacuate the area immediately and move upwind.[\[1\]](#)
  - Alert your institution's emergency responders and provide them with the location and nature of the hazard.[\[1\]](#)
  - Avoid all personal contact with the spilled material, including inhalation.[\[1\]](#)

#### 6. Decontamination of Laboratory Equipment:

- All equipment and work surfaces that have come into contact with **MC 1080-d4** must be thoroughly decontaminated.
- Use a suitable detergent or solvent to clean the surfaces.
- All cleaning materials, including wipes and solvents, must be collected and disposed of as hazardous waste.[4]

Environmental Hazard: **MC 1080-d4** is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[1] Avoid release to the environment.[1] This material and its container must be disposed of as hazardous waste.[1]

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## References

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